

Ciprofloxacin hydrochloride monohydrate spectroscopic data

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Compound Focus: Ciprofloxacin hydrochloride monohydrate

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Spectroscopic Techniques for Ciprofloxacin Analysis

Technique	Core Application / Measured Parameter	Key Experimental Details	Representative Data / Findings
Terahertz Pulsed Spectroscopy (TPS)	Identification of API in solid state; detection of crystal lattice vibrations [1] [2]	Transmission mode; 120-2 cm^{-1} range; 1.5 cm^{-1} resolution; pellets with polyethylene [1] [2]	Characteristic absorption spectra for Ciprofloxacin HCl monohydrate; peaks at 46 cm^{-1} and 60 cm^{-1} [1] [2]
Terahertz Pulsed Imaging (TPI)	Non-destructive analysis of coating thickness & density distribution in tablets [1] [2]	Reflection mode; point-to-point scan (100 μm step size); ~30 min/tablet [1] [2]	2D maps of coating thickness and internal density; identifies manufacturing process variations [1] [2]
FTIR (DRIFTS)	Quantitative analysis in bulk drug and tablet dosage forms [3]	DRIFT sampling; dilution in dry KBr; measurement of carbonyl peak area at ~1709 cm^{-1} [3]	Linear range: 0.3-1.5% w/w ; correlation coefficient: 0.998 ; recovery: 98.76 \pm 0.27% [3]

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UV-VIS Spectrophotometry	Quantification via charge-transfer complex formation [4]	Reaction with sodium nitroprusside & NH ₂ OH in alkaline medium; measure absorbance at 440 nm [4]	Linear range: 50-250 µg/mL ; molar absorptivity: 364.48 L/mol·cm ; LOD: ~9.2 µg/mL [4]
Solid-State NMR (¹³ C CP-MAS)	Differentiation between zwitterion, cationic, and anionic solid forms [5]	Cross-polarization, magic-angle spinning at 10 kHz; referenced to glycine carbonyl (176.03 ppm) [5]	Pronounced chemical shifts in carbonyl and aromatic regions differentiate protonation states [5]

Experimental Protocols

Here are detailed methodologies for two key spectroscopic techniques applicable to **Ciprofloxacin Hydrochloride Monohydrate**.

Protocol 1: UV-VIS Determination via Charge-Transfer Complex [4]

This method provides a straightforward and sensitive approach for quantifying ciprofloxacin in pharmaceutical preparations.

- **Reagents:** Sodium nitroprusside (SNP, 0.4% w/v), Hydroxylamine hydrochloride (NH₂OH, 0.4% w/v), Sodium carbonate (Na₂CO₃, 8% w/v), and a standard Ciprofloxacin HCl solution (1000 µg/mL).
- **Procedure:**
 - Transfer aliquots of standard drug solution (50-250 µg) into a series of 10 mL volumetric flasks.
 - To each flask, add **1.0 mL of SNP solution**, **1.0 mL of NH₂OH solution**, and **0.8 mL of Na₂CO₃ solution**.
 - Shake the mixtures and let them stand at room temperature (**26 ± 2°C**) for **5 minutes** for color development.
 - Dilute to volume with distilled water and mix well.

- Measure the absorbance of the resulting yellow complex at **440 nm** against a prepared reagent blank.
- **Method Validation:** The method was validated showing a linear range of 50-250 µg/mL, with a correlation coefficient (r^2) of 0.997. Precision (C.V.%) was excellent, ranging from 0.09% to 0.68% [4].

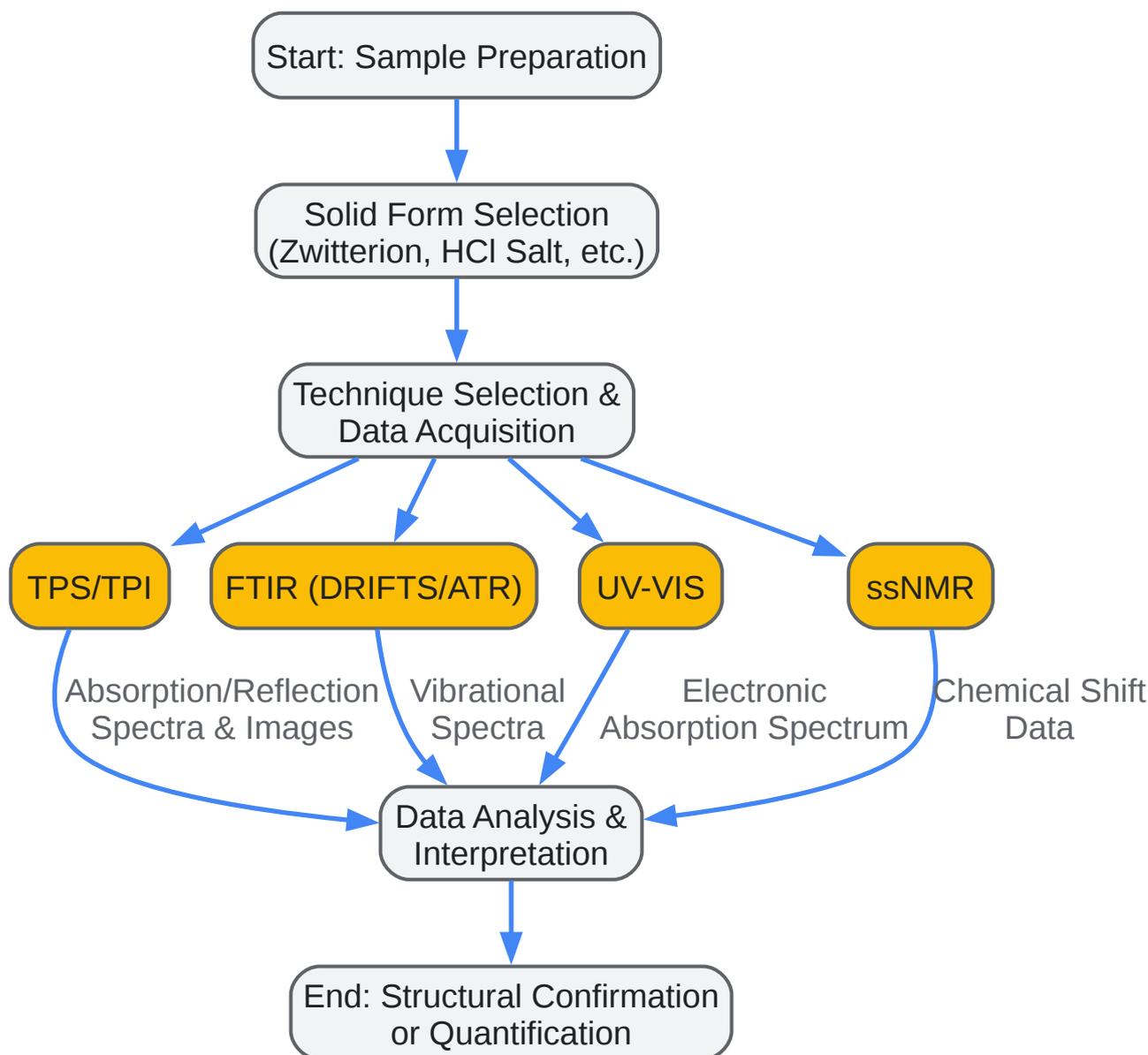
Protocol 2: Quantitative Analysis Using DRIFTS [3]

This method is suitable for the direct analysis of solid samples and is considered eco-friendly.

- **Sample Preparation:**
 - Prepare solid-state samples by **geometrically diluting the drug substance in dry potassium bromide (KBr)**.
 - The recommended concentration range for ciprofloxacin is **0.3% to 1.5% w/w**.
- **Instrumentation & Data Acquisition:**
 - Use an FTIR spectrophotometer equipped with a **Diffuse Reflectance (DRIFT) sampling accessory**.
 - Acquire spectra in the diffuse reflectance mode.
 - For quantification, measure the **peak area of the carbonyl (C=O) stretch** centered at approximately **1709 cm⁻¹**.
- **Method Validation:** The calibration curve plotted for the carbonyl peak area was linear in the specified range with a correlation coefficient of 0.998. The method demonstrated high precision and a percent recovery of 98.76 ± 0.27 in commercial tablets [3].

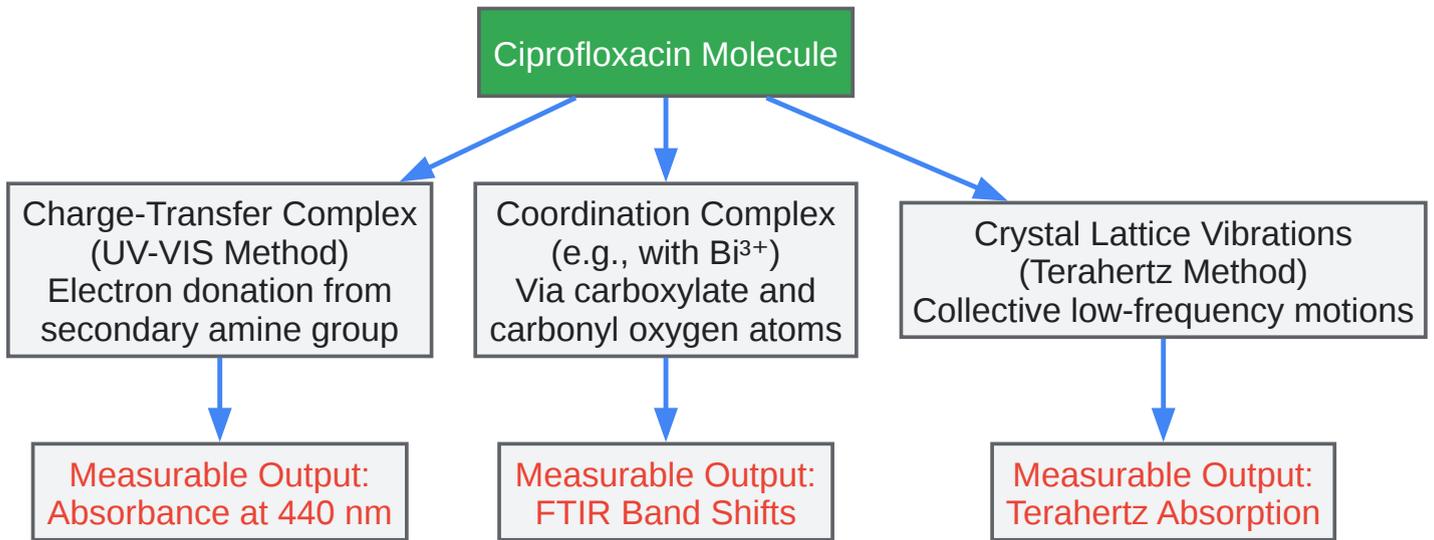
Experimental Workflow and Molecular Interactions

To better understand the experimental process and underlying chemistry, the following diagrams outline the general workflow for characterization and key molecular interactions.



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Experimental workflow for characterizing Ciprofloxacin HCl monohydrate using multiple spectroscopic techniques.



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Key molecular interactions of Ciprofloxacin HCl that generate measurable spectroscopic signals.

Important Technical Notes

- **Protonation States Matter:** Ciprofloxacin can exist as a cationic form (HCl salt), a zwitterion, or an anionic form, depending on pH. Each form has distinct spectral fingerprints in FTIR and solid-state NMR, which is critical for correct interpretation [5].
- **TPI for Product Quality:** Terahertz Pulsed Imaging is uniquely powerful as a **non-destructive** tool for visualizing and quantifying intra-tablet coating uniformity and density distribution, directly reflecting differences in manufacturing processes [1] [2].

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